

Application Notes and Protocols for the Preparation of Hydroflumethiazide-13CD2 Stock Solutions

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Compound of Interest

Compound Name: Hydroflumethiazide-13CD2

Cat. No.: B564945

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Introduction

Hydroflumethiazide is a thiazide diuretic utilized in the management of hypertension and edema.^{[1][2][3]} Its isotopically labeled analog, **Hydroflumethiazide-13CD2**, serves as an essential internal standard for the accurate quantification of hydroflumethiazide in biological matrices using mass spectrometry-based assays, such as GC- or LC-MS. The use of a stable isotope-labeled internal standard is critical for correcting variations in sample preparation and instrument response, thereby ensuring the reliability of analytical data.

These application notes provide a detailed protocol for the preparation of stock solutions of **Hydroflumethiazide-13CD2**, including information on its physicochemical properties, handling, and storage.

Physicochemical Properties and Safety Data

A comprehensive understanding of the compound's properties is crucial for the accurate preparation of stock solutions and for ensuring laboratory safety.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Hydroflumethiazide-13CD2** and its unlabeled counterpart.

Property	Hydroflumethiazide-13CD2	Hydroflumethiazide
Molecular Formula	C ₇ [¹³ C]H ₆ D ₂ F ₃ N ₃ O ₄ S ₂	C ₈ H ₈ F ₃ N ₃ O ₄ S ₂
Formula Weight	334.3 g/mol	331.3 g/mol
Purity	≥99% deuterated forms (d1-d2)	Pharmaceutical Primary Standard
Formulation	Solid	White to cream-colored crystalline powder
Solubility	Soluble in DMSO and Methanol	Acetone: >100 mg/mL, Methanol: 58 mg/mL, Acetonitrile: 43 mg/mL, Water: 0.3 mg/mL
Storage Temperature	-20°C	2-8°C
Stability	≥ 4 years	Unstable in alkaline solutions

Safety Precautions

Hydroflumethiazide may cause respiratory and skin sensitization. Therefore, it is essential to handle the compound in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Avoid breathing dust or fumes. In case of contact with skin or eyes, rinse immediately with plenty of water.

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol outlines the steps for preparing a 1 mg/mL stock solution of **Hydroflumethiazide-13CD2** in methanol.

Materials and Equipment

- **Hydroflumethiazide-13CD2** solid

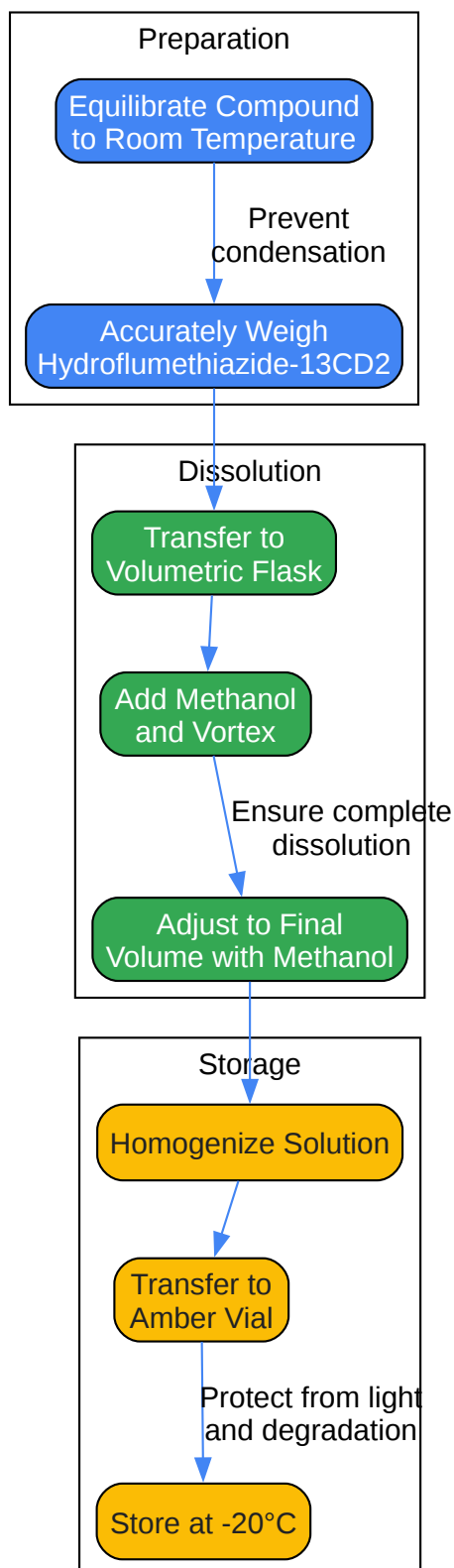
- Methanol (HPLC grade or higher)
- Analytical balance
- Volumetric flask (e.g., 1 mL or 5 mL)
- Micropipettes
- Vortex mixer
- Amber glass vials for storage

Procedure

- **Equilibration:** Allow the vial containing **Hydroflumethiazide-13CD2** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh a precise amount of **Hydroflumethiazide-13CD2** solid using an analytical balance. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of the compound.
- **Dissolution:** Quantitatively transfer the weighed solid into a clean, dry volumetric flask of the desired volume (e.g., 1 mL).
- **Solvent Addition:** Add a small amount of methanol to the volumetric flask to dissolve the solid.
- **Vortexing:** Gently vortex the flask to ensure complete dissolution of the solid.
- **Volume Adjustment:** Once the solid is completely dissolved, add methanol to the flask up to the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Transfer the prepared stock solution into a clean, amber glass vial. Label the vial clearly with the compound name, concentration, solvent, preparation date, and initials of the preparer. Store the stock solution at -20°C.

Experimental Workflow Diagram

The following diagram illustrates the workflow for the preparation of the **Hydroflumethiazide-¹³CD₂** stock solution.



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Caption: Workflow for preparing **Hydroflumethiazide-13CD2** stock solution.

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